

Essential Safety and Logistical Information for Handling PF-573228

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Compound of Interest

Compound Name: PF-573228

Cat. No.: B1684526

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For researchers, scientists, and drug development professionals, the safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the Focal Adhesion Kinase (FAK) inhibitor, **PF-573228**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **PF-573228** is provided in the table below.

Property	Value
Chemical Name	3,4-dihydro-6-[[4-[[[3-(methylsulfonyl)phenyl]methyl]amino]-5-(trifluoromethyl)-2-pyrimidinyl]amino]-2(1H)-quinolinone[1][2]
Synonyms	FAK Inhibitor II, Focal Adhesion Kinase Inhibitor II[1][2]
CAS Number	869288-64-2[1][2][3]
Molecular Formula	C22H20F3N5O3S[1][3]
Molecular Weight	491.49 g/mol [1][3]
Appearance	Crystalline solid[1]
Purity	≥98% (HPLC)[3][4]

Hazard Identification and Personal Protective Equipment (PPE)

PF-573228 is classified as toxic if swallowed and causes serious eye irritation.[2] Adherence to the following personal protective equipment (PPE) guidelines is mandatory to ensure personal safety.

Hazard	Required PPE
Toxic if Swallowed	Standard laboratory coat, disposable gloves.
Serious Eye Irritation	Safety glasses with side shields or goggles.
General Handling	Use in a well-ventilated area or with a fume hood.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **PF-573228** and ensuring a safe laboratory environment.

Aspect	Procedure
Storage	Store at -20°C for long-term stability.[1] Can be shipped at room temperature in the continental US.[1]
Stability	Stable for at least 4 years when stored correctly. [1]
Solution Preparation	Prepare stock solutions in DMSO or DMF.[1] For long-term storage of stock solutions, aliquot and store at -80°C for up to 2 years or -20°C for up to 1 year to avoid repeated freeze-thaw cycles. [5]

Solubility Data

Solvent	Maximum Concentration
DMSO	15 mg/mL[1]
DMF	20 mg/mL[1]

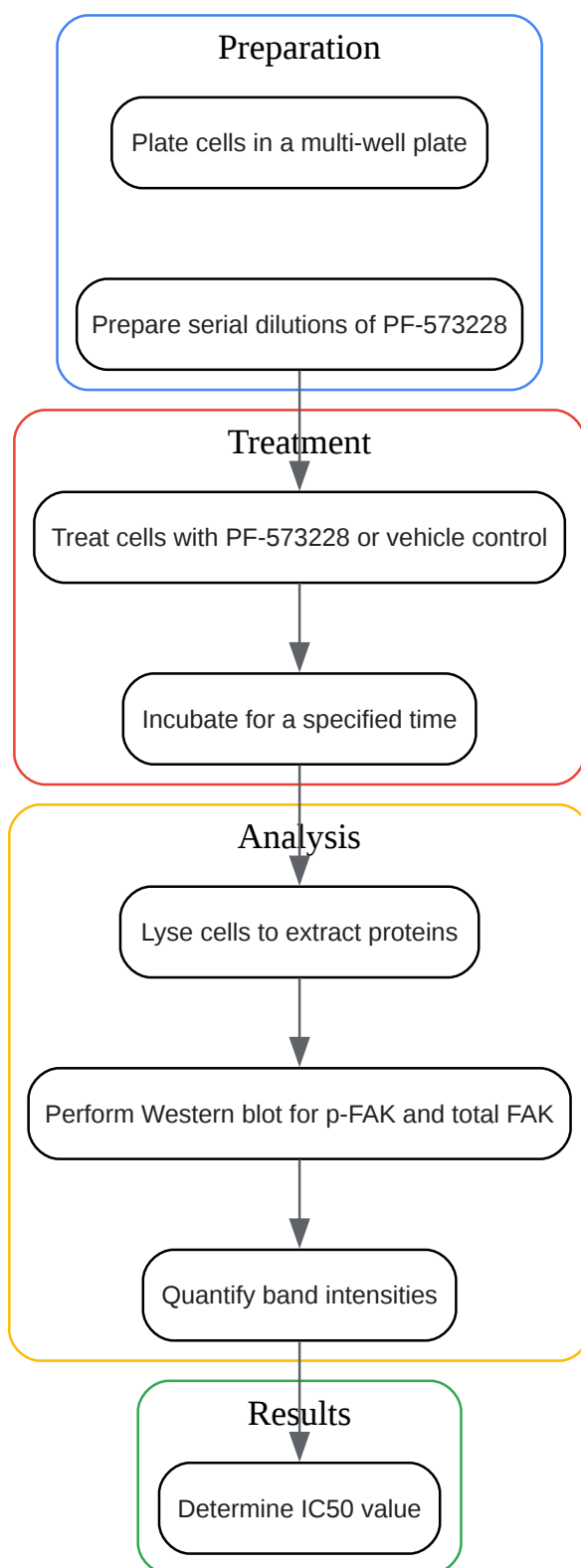
Disposal Plan

Dispose of **PF-573228** and any contaminated materials in accordance with all applicable federal, state, and local regulations for hazardous waste. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Protocol: In Vitro FAK Inhibition Assay

This protocol outlines a general procedure for assessing the inhibitory effect of **PF-573228** on FAK phosphorylation in a cell-based assay.

Workflow for In Vitro FAK Inhibition Assay



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Caption: A workflow diagram illustrating the key steps in an in vitro FAK inhibition assay using **PF-573228**.

Detailed Methodology

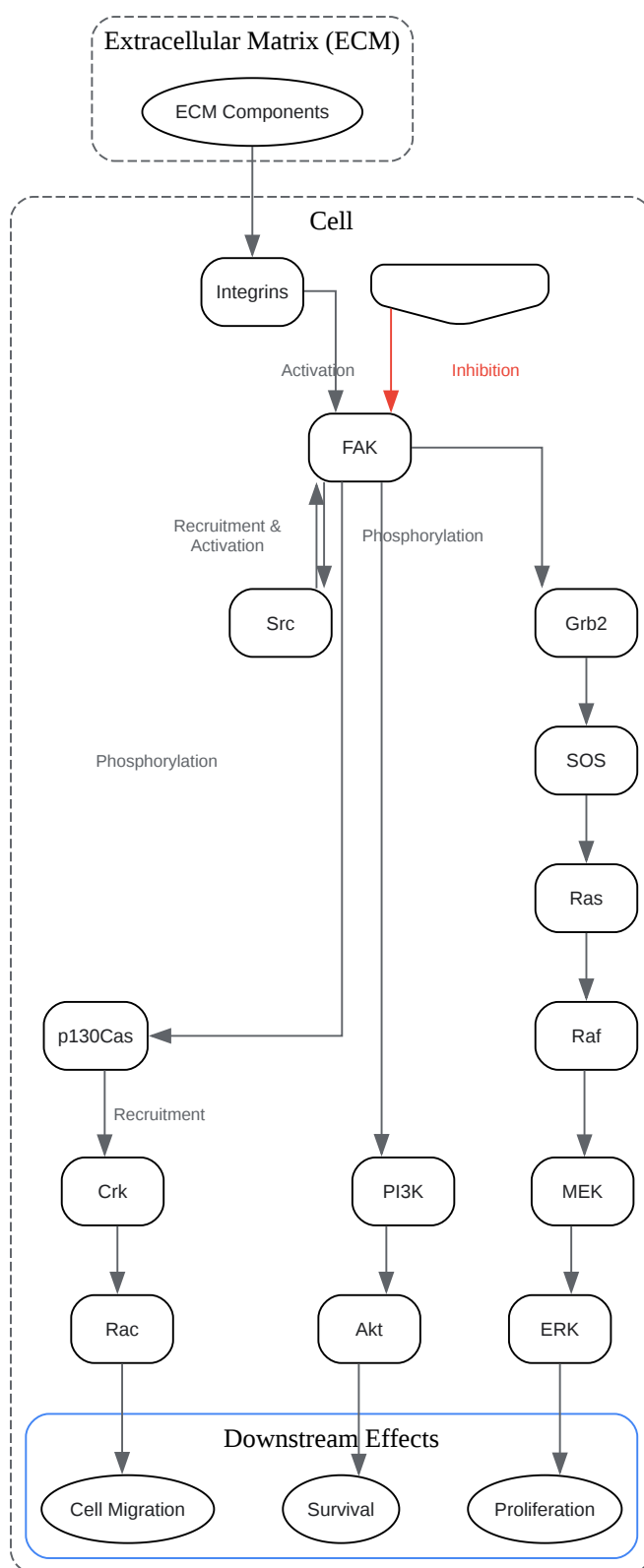
- Cell Culture: Plate the chosen cell line (e.g., PC3, SKOV-3, or REF52) in appropriate multi-well plates and culture until they reach the desired confluency.[\[6\]](#)
- Compound Preparation: Prepare a stock solution of **PF-573228** in DMSO. Perform serial dilutions to obtain a range of working concentrations.
- Treatment: Remove the culture medium and add fresh medium containing the desired concentrations of **PF-573228** or a vehicle control (DMSO) to the cells.
- Incubation: Incubate the cells for a predetermined period (e.g., 12 hours) to allow for the inhibition of FAK.[\[7\]](#)
- Cell Lysis: After incubation, wash the cells with cold PBS and then lyse them using a suitable lysis buffer to extract total cellular proteins.
- Western Blotting:
 - Determine the protein concentration of the lysates.
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Probe the membrane with primary antibodies against phosphorylated FAK (p-FAK, e.g., Tyr397) and total FAK.[\[7\]](#) An antibody for a housekeeping protein (e.g., actin) should be used as a loading control.[\[7\]](#)
 - Incubate with the appropriate HRP-conjugated secondary antibodies.
 - Detect the protein bands using an enhanced chemiluminescence (ECL) substrate.
- Data Analysis:
 - Quantify the band intensities for p-FAK and total FAK.

- Normalize the p-FAK signal to the total FAK signal.
- Plot the normalized p-FAK levels against the concentration of **PF-573228** to determine the IC50 value, which is the concentration of the inhibitor required to reduce FAK phosphorylation by 50%.

FAK Signaling Pathway

PF-573228 is a potent and selective inhibitor of Focal Adhesion Kinase (FAK).^{[3][5]} FAK is a non-receptor tyrosine kinase that plays a crucial role in cell adhesion, migration, proliferation, and survival.^[8] The diagram below illustrates a simplified FAK signaling pathway.

Simplified FAK Signaling Pathway



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Caption: A diagram of the FAK signaling pathway, showing its activation by integrin binding to the ECM and subsequent downstream signaling cascades that regulate cell migration, proliferation, and survival. **PF-573228** acts as an inhibitor of FAK.

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